

# Application Note: HPLC Quantification of Wogonin in Plant Extracts

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## Compound of Interest

Compound Name: Wogonin

Cat. No.: B1683318

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## Abstract

This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **wogonin** in plant extracts, particularly from *Scutellaria* species. The described protocol is intended for researchers, scientists, and professionals in the fields of natural product chemistry, quality control, and drug development. The method utilizes a reversed-phase C18 column with gradient elution and UV detection, ensuring accurate and reproducible quantification of **wogonin**.

## Introduction

**Wogonin**, a flavonoid found in the roots of *Scutellaria baicalensis* (Baikal skullcap) and other related species, has garnered significant interest for its wide range of pharmacological activities, including anti-inflammatory, antioxidant, and anti-cancer properties.<sup>[1]</sup> Accurate quantification of **wogonin** in plant extracts is crucial for the standardization of herbal products and for pharmacokinetic studies. This document provides a comprehensive protocol for the HPLC-based quantification of **wogonin**, along with method validation data.

## Experimental

### Materials and Reagents

- **Wogonin** reference standard (≥98% purity)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (ACS grade)
- Water (deionized or HPLC grade)
- Plant extract samples (e.g., *Scutellaria baicalensis* root extract)

## Instrumentation

An HPLC system equipped with the following components was used:

- Quaternary or binary pump with a degasser
- Autosampler
- Column oven
- Variable wavelength UV detector

## Chromatographic Conditions

The following HPLC conditions are recommended for the separation and quantification of **wogonin**:

Parameter	Condition
Column	C18 reversed-phase column (e.g., Luna C18, 5 $\mu$ m, 150 x 4.6 mm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Methanol
Gradient Elution	See Table 1
Flow Rate	1.0 mL/min[2][3]
Detection Wavelength	270 nm[2][3]
Injection Volume	10 $\mu$ L
Column Temperature	Ambient

Table 1: Gradient Elution Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0	55	45
2	55	45
10	40	60
30	30	70
31	1	99
32	1	99
33	55	45
35	55	45

## Protocols

### Standard Solution Preparation

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **wogonin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with methanol to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

## Sample Preparation

- **Extraction from Plant Material:** a. Weigh 1.0 g of powdered, dried plant material (e.g., Scutellaria root). b. Add 20 mL of methanol and extract using sonication for 30 minutes. c. Centrifuge the mixture at 4000 rpm for 10 minutes. d. Collect the supernatant. Repeat the extraction process on the residue twice more. e. Combine the supernatants and evaporate to dryness under reduced pressure. f. Reconstitute the dried extract in 10 mL of methanol.
- **Final Sample Preparation:** a. Filter the reconstituted extract through a 0.45 µm syringe filter into an HPLC vial. b. The sample is now ready for injection.

## Method Validation

The analytical method was validated for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

Table 2: Summary of Method Validation Parameters

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r <sup>2</sup> )	> 0.999
LOD	4.34 ng/mL
LOQ	13.16 ng/mL
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 5%
Accuracy (Recovery)	95 - 105%

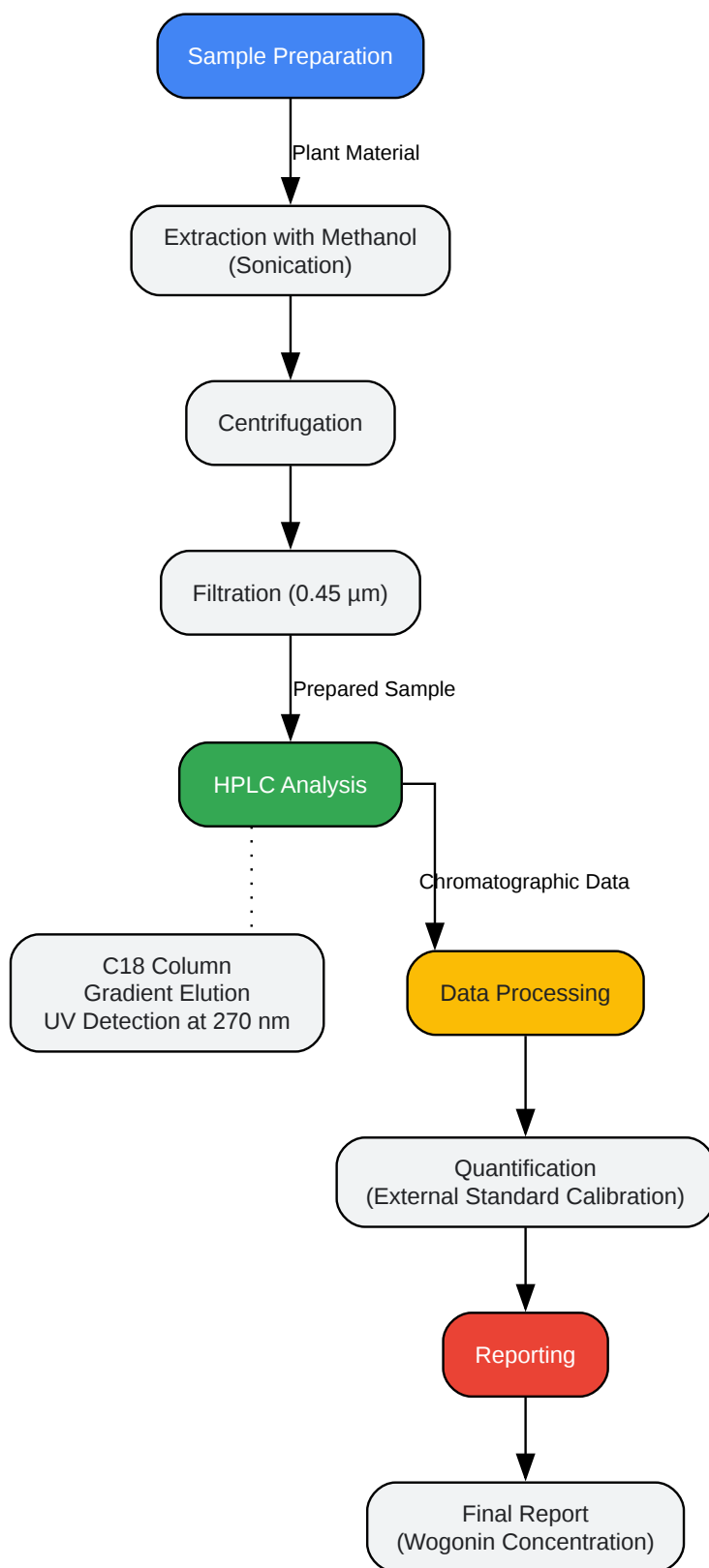
## Results and Discussion

The developed HPLC method provides excellent separation of **wogonin** from other components typically present in *Scutellaria* extracts. A representative chromatogram is shown in Figure 1. The retention time for **wogonin** under the specified conditions is approximately 21.9 minutes. The method is sensitive, with a low LOD and LOQ, making it suitable for the quantification of **wogonin** even at low concentrations in plant extracts.

## Conclusion

The HPLC method described in this application note is a reliable and robust technique for the quantification of **wogonin** in plant extracts. The detailed protocol and validation data demonstrate that the method is accurate, precise, and sensitive, making it a valuable tool for quality control and research purposes in the pharmaceutical and herbal industries.

## Experimental Workflow



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Caption: Experimental workflow for HPLC quantification of **wogonin**.

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## References

- 1. benthamdirect.com [benthamdirect.com]
- 2. Validation of a HPLC method for flavonoid biomarkers in skullcap (Scutellaria) and its use to illustrate wide variability in the quality of commercial tinctures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. journals.library.ualberta.ca [journals.library.ualberta.ca]
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